

Application Notes and Protocols: Esterification and Amidation of 2-(Difluoromethyl)benzoic Acid

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Compound of Interest

Compound Name: 2-(difluoromethyl)benzoic Acid

Cat. No.: B1339116

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Introduction

2-(Difluoromethyl)benzoic acid is a valuable building block in medicinal chemistry and materials science. The difluoromethyl group (CHF_2) can serve as a bioisostere for hydroxyl or thiol groups, potentially improving metabolic stability, lipophilicity, and binding affinity of drug candidates. The carboxylic acid moiety of this compound provides a versatile handle for further molecular elaboration through esterification and amidation reactions. These transformations are fundamental in the synthesis of a wide array of derivatives for screening in drug discovery and for the development of novel functional materials.

This document provides detailed application notes and experimental protocols for the esterification and amidation of **2-(difluoromethyl)benzoic acid**.

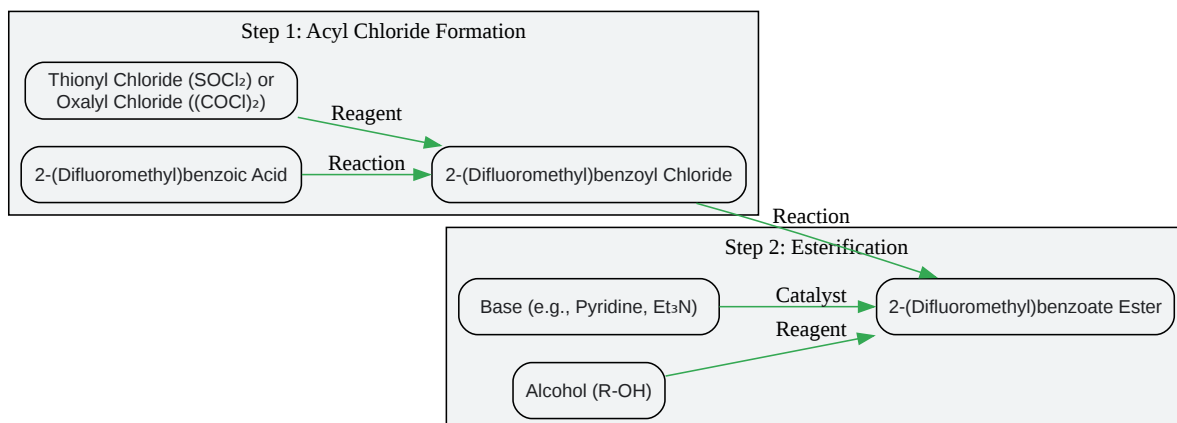
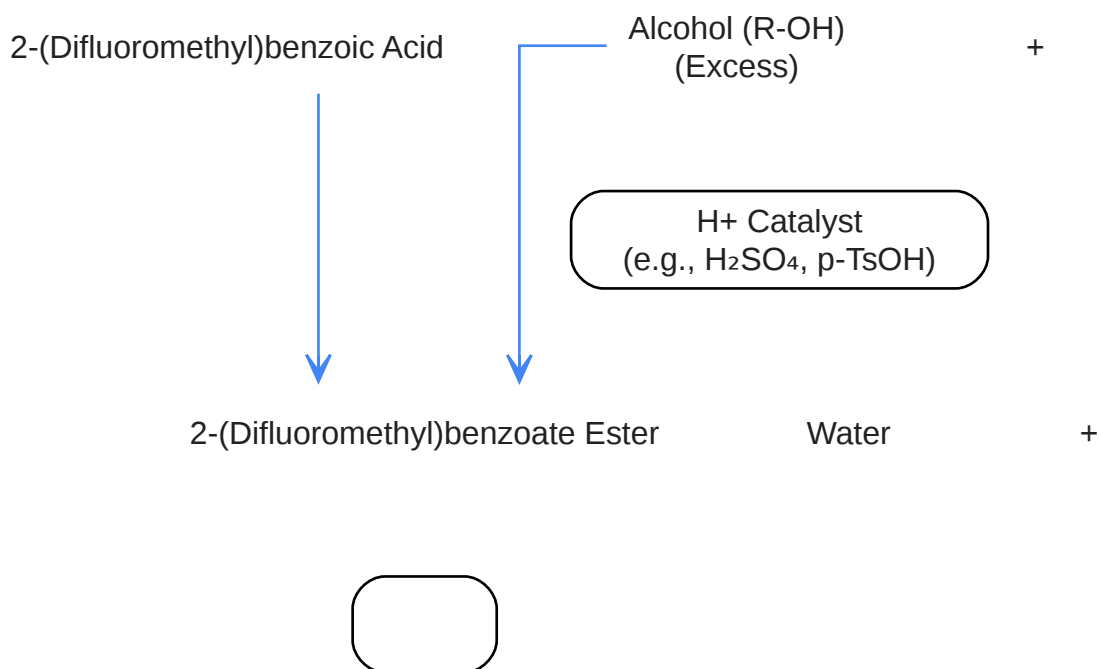
Esterification of 2-(Difluoromethyl)benzoic Acid

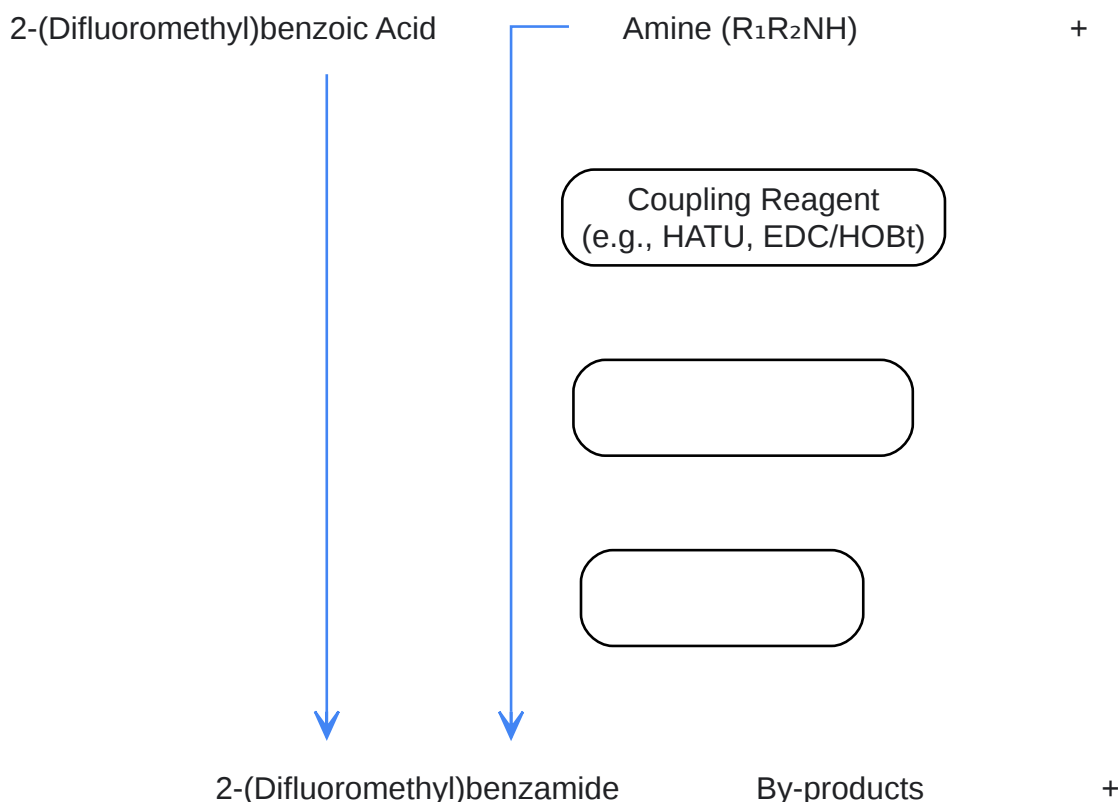
The synthesis of esters from **2-(difluoromethyl)benzoic acid** can be achieved through several established methods. The choice of method often depends on the scale of the reaction, the nature of the alcohol, and the sensitivity of other functional groups in the molecule.

Fischer-Speier Esterification

This is a classic and widely used method for esterification, involving the reaction of a carboxylic acid with an excess of an alcohol in the presence of a strong acid catalyst.

General Reaction Scheme:





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